

Technical Guide: Solubility Profile & Handling of 1-(2-Methylcyclopropyl)ethan-1-amine[1]

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Compound of Interest

Compound Name: 1-(2-Methylcyclopropyl)ethan-1-amine

Cat. No.: B11821777

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Executive Summary

1-(2-Methylcyclopropyl)ethan-1-amine is a chiral aliphatic amine acting as a critical "building block" in medicinal chemistry.[1] Its solubility behavior is strictly governed by its protonation state.[1] As a free base, it exhibits lipophilic character typical of cycloalkyl amines; as a hydrochloride salt (the most common commercial form), it behaves as a hydrophilic electrolyte.[1]

This guide provides the theoretical solubility matrix, experimental determination protocols, and handling procedures to ensure reproducibility in drug development workflows.

Physicochemical Identity & Theoretical Profile[1]

Before experimental handling, one must understand the structural drivers of solubility for this compound.[1]

Property	Value / Description	Note
Chemical Name	1-(2-Methylcyclopropyl)ethan-1-amine	
CAS Number	42302-92-1	
Molecular Formula	C ₆ H ₁₃ N	
Molecular Weight	99.17 g/mol	
pKa (Predicted)	~10.5 (Conjugate Acid)	Free Base Typical for -branched primary amines.[1]
LogP (Predicted)	1.2 – 1.5	Moderately lipophilic (Free Base).[1]
Stereochemistry	3 Chiral Centers	Diastereomers may show distinct solubility/melting points.[1]

Structural Logic

The molecule consists of a hydrophobic 2-methylcyclopropyl tail and a hydrophilic ethyl-1-amine head.[1]

- Free Base: The hydrophobic tail dominates, making it an oil or low-melting solid soluble in organic solvents.[1]
- Salt Form: Protonation of the amine () inverts the solubility profile, driving high aqueous solubility.[1]

Solubility Matrix

The following data categorizes solubility based on the "Like Dissolves Like" principle, validated by standard amine behavior.

Free Base Form (Liquid/Low-Melting Solid)

Primary Utility: Organic Synthesis, Extractions[1]

Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Insight
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Dipole-dipole interactions; preferred for extraction from basic water.[1]
Alcohols	Methanol, Ethanol, IPA	High (>100 mg/mL)	Hydrogen bonding (Donor/Acceptor).[1]
Ethers	THF, MTBE, Diethyl Ether	High (>50 mg/mL)	Good solvation of the hydrophobic cyclopropyl group.[1]
Hydrocarbons	Hexane, Toluene	Moderate to High	Soluble due to the lipophilic alkyl/cycloalkyl backbone.[1]
Water	Water (pH > 11)	Low to Moderate	Sparingly soluble.[1] Phase separation likely at high concentrations.[1]

Hydrochloride Salt Form (Solid)

Primary Utility: Storage, Aqueous Reactions[1]

Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Insight
Water	Water (pH < 7)	Very High (>200 mg/mL)	Ionic solvation of .[1]
Alcohols	Methanol	High	High dielectric constant supports ion separation.[1]
Alcohols	Ethanol/IPA	Moderate	Solubility decreases as alkyl chain length of solvent increases. [1]
Aprotic Polar	DMSO, DMF	High	Strong solvation of cations.[1]
Non-Polar	DCM, Hexane, Ether	Insoluble (<1 mg/mL)	Lack of lattice energy disruption; salt precipitates.[1]

Experimental Protocols

As an application scientist, relying on literature values is insufficient for critical development. Use these self-validating protocols to determine exact solubility in your specific matrix.

Protocol A: Thermodynamic Solubility Determination (Shake-Flask Method)

Objective: Determine the saturation solubility of the HCl salt in a specific buffer or solvent.[1]

Reagents:

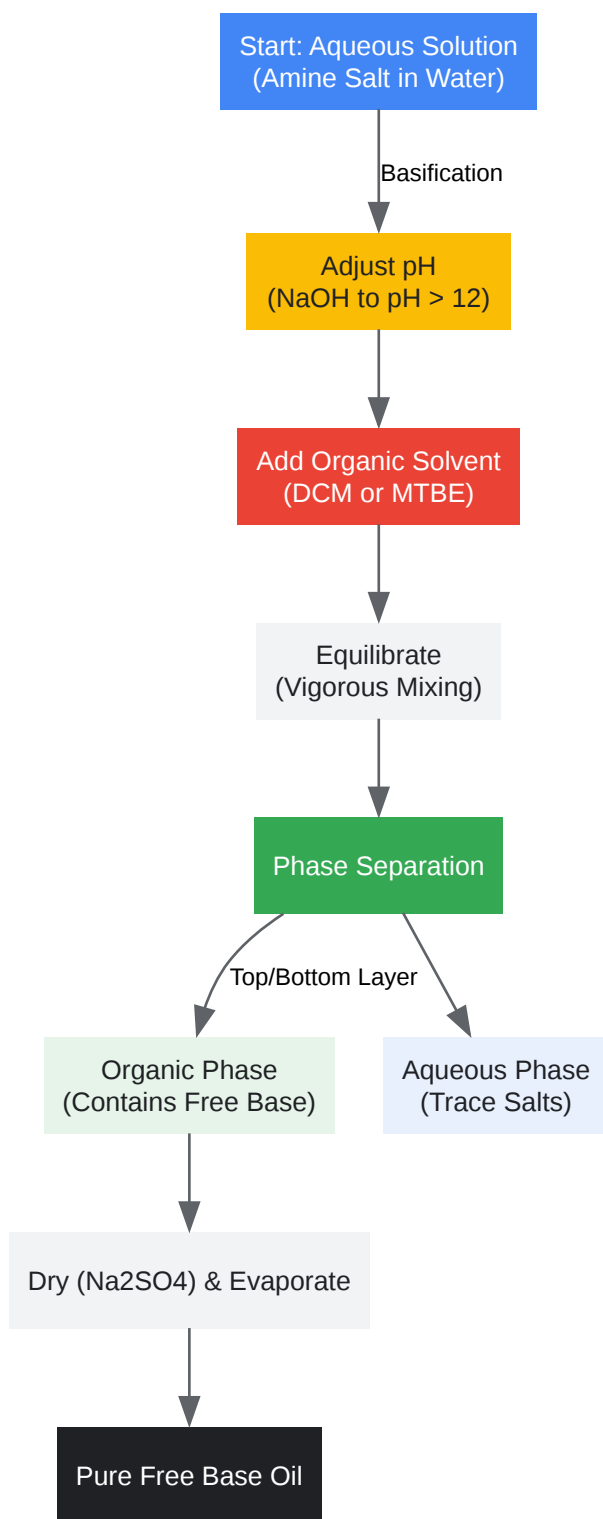
- Test Compound (**1-(2-Methylcyclopropyl)ethan-1-amine HCl**)[1]
- Solvent (e.g., PBS pH 7.4, Water, Methanol)[1]
- 0.45 µm Syringe Filter (PTFE for organic, Nylon for aqueous)[1]

Workflow:

- Supersaturation: Add excess solid compound to 2 mL of solvent in a glass vial until undissolved solid remains visible.
- Equilibration: Agitate at controlled temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the supernatant using a pre-warmed syringe filter to avoid precipitation during cooling.
- Quantification: Analyze the filtrate via HPLC-UV (low wavelength ~210 nm due to lack of chromophore) or LC-MS.

Protocol B: pH-Dependent Distribution (LogD Profiling)

Objective: Determine the extraction efficiency of the free base from water into organic solvent (DCM) at varying pH.[\[1\]](#)



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Figure 1: Workflow for converting the water-soluble salt to the organic-soluble free base. This confirms the pH-switchable solubility.[1]

Synthesis & Impurity Impact

Understanding the synthesis helps predict solubility anomalies caused by impurities.[1]

Common Synthetic Route:

- Precursor: 1-(2-Methylcyclopropyl)ethan-1-one (Ketone).[1]
- Reaction: Reductive amination (using
and
) or Oxime formation followed by reduction.[1]
- Implication: Residual ketone or alcohol byproducts are highly lipophilic.[1] If your "water-soluble" salt solution is cloudy, it likely contains these neutral organic impurities.[1]

Purification Tip: If the HCl salt is sticky or hygroscopic (common for this class), recrystallize from Isopropanol/Diethyl Ether.[1] Dissolve in minimal hot IPA, then slowly add Et2O until turbid.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 136726, 1-(2-Methylcyclopropyl)ethan-1-one (Precursor Data). Retrieved from [[Link](#)][1]
- Wermuth, C. G. (2011).[1] The Practice of Medicinal Chemistry. Academic Press.[1] (Standard reference for amine salt selection and solubility).

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Sources

- [1. fluorochem.co.uk](http://1.fluorochem.co.uk) [fluorochem.co.uk]

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